

Preparing Ilmetropium Iodide Solutions for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ilmetropium iodide*

Cat. No.: *B1671723*

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Introduction

Ilmetropium iodide is a quaternary ammonium compound that functions as a muscarinic acetylcholine receptor (mAChR) antagonist.^[1] Due to its bronchodilatory properties, it is a compound of interest in respiratory research.^{[2][3]} This document provides detailed application notes and protocols for the preparation and use of **Ilmetropium iodide** solutions in a research setting.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Ilmetropium iodide** is essential for accurate solution preparation and experimental design.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ INO ₃	[2]
Molecular Weight	459.36 g/mol	[2]
CAS Number	129109-88-2	[2]
Appearance	Solid powder	[2][3]
Solubility	Soluble in DMSO (up to 60 mg/mL)	[2]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 1 year	[2]

Data Presentation: Muscarinic Receptor Binding Profile

Ilmetropium iodide acts as a competitive antagonist at muscarinic acetylcholine receptors. There are five subtypes of muscarinic receptors (M1-M5) which are G-protein coupled receptors (GPCRs) that mediate diverse physiological functions. The binding affinity of **Ilmetropium iodide** to these receptor subtypes is a critical parameter for understanding its pharmacological profile.

Note: Specific quantitative binding data (K_i or IC₅₀ values) for **Ilmetropium iodide** at the individual muscarinic receptor subtypes (M1-M5) is not readily available in the public domain as of the last update of this document. Researchers are advised to determine these values experimentally.

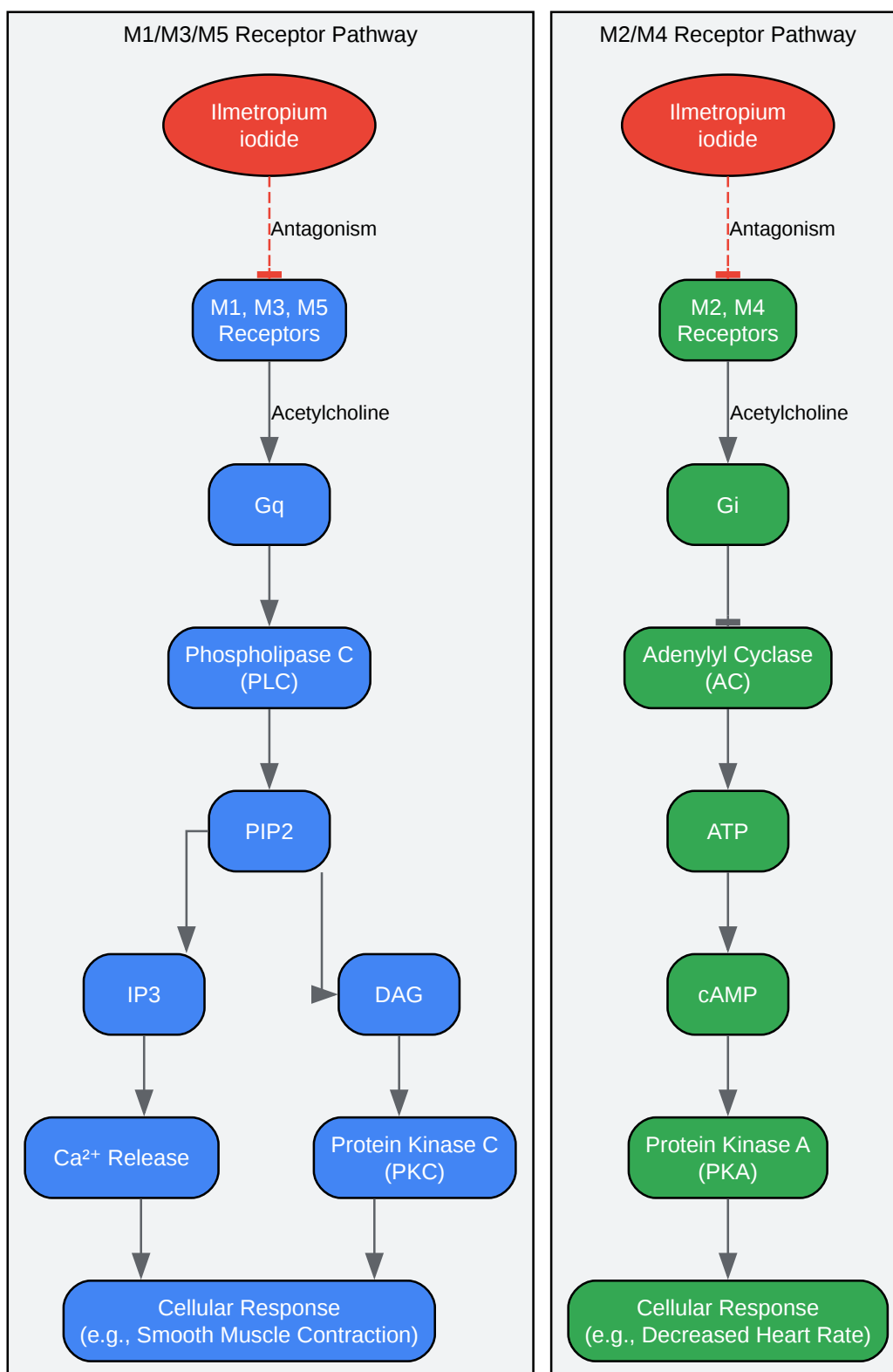
Table of Muscarinic Receptor Antagonist Binding Affinities (for comparative purposes)

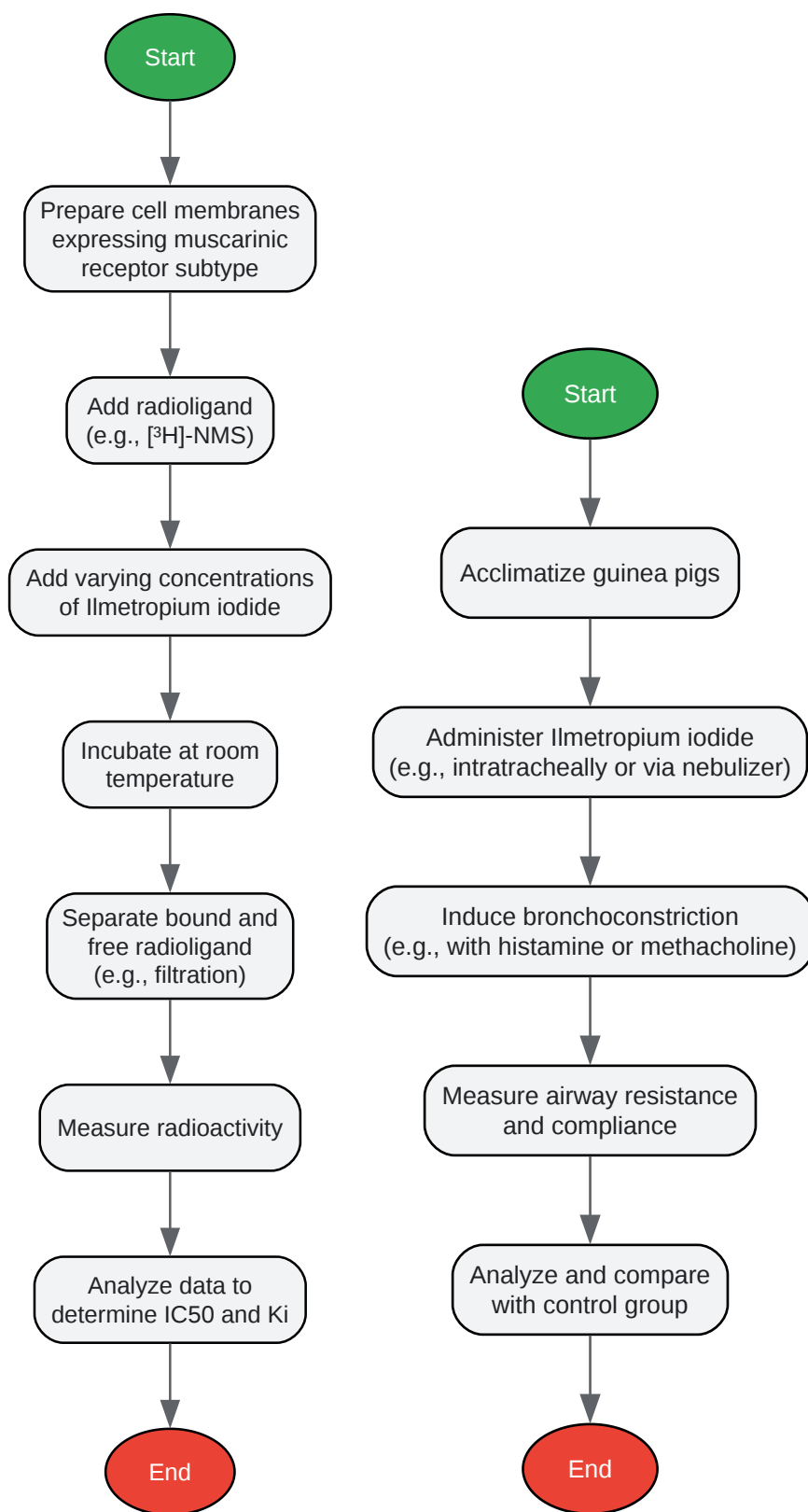
Compound	M1 (Ki, nM)	M2 (Ki, nM)	M3 (Ki, nM)	M4 (Ki, nM)	M5 (Ki, nM)
Ilmetropium iodide	Data not available	Data not available	Data not available	Data not available	Data not available
Atropine	1.1	1.8	1.3	1.1	1.3
Ipratropium bromide	2.0	3.3	1.0	2.5	1.6
Tiotropium bromide	1.3	2.3	0.4	1.6	1.0
Glycopyrrolate	2.5	4.0	0.5	3.2	2.0

This data is compiled from various sources for illustrative purposes and direct comparison of Ki values should be made with caution due to differing experimental conditions.

Signaling Pathways

Ilmetropium iodide, as a muscarinic antagonist, blocks the downstream signaling cascades initiated by acetylcholine binding to muscarinic receptors. The M1, M3, and M5 receptor subtypes primarily couple through Gq proteins, leading to the activation of phospholipase C (PLC), while the M2 and M4 subtypes couple through Gi proteins, inhibiting adenylyl cyclase.





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